

# tetrafluorostannane antimony pentafluoride reaction

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## Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

Cat. No.: S573210

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## Reaction Overview and Properties

The reaction between tin(IV) fluoride ( $\text{SnF}_4$ , **tetrafluorostannane**) and antimony pentafluoride ( $\text{SbF}_5$ ) yields a fluoroantimonate salt [1]:



This reaction is driven by the strong affinity of antimony pentafluoride for fluoride ions ( $\text{F}^-$ ) [2]. The product, likely tin hexafluoroantimonate, incorporates the hexafluoroantimonate ion ( $[\text{SbF}_6]^-$ ), which is a **weakly coordinating anion** useful in catalysis and for stabilizing reactive cationic species [2] [3].

## Critical Safety and Handling Information

Working with these reagents requires extreme caution due to their high hazards:

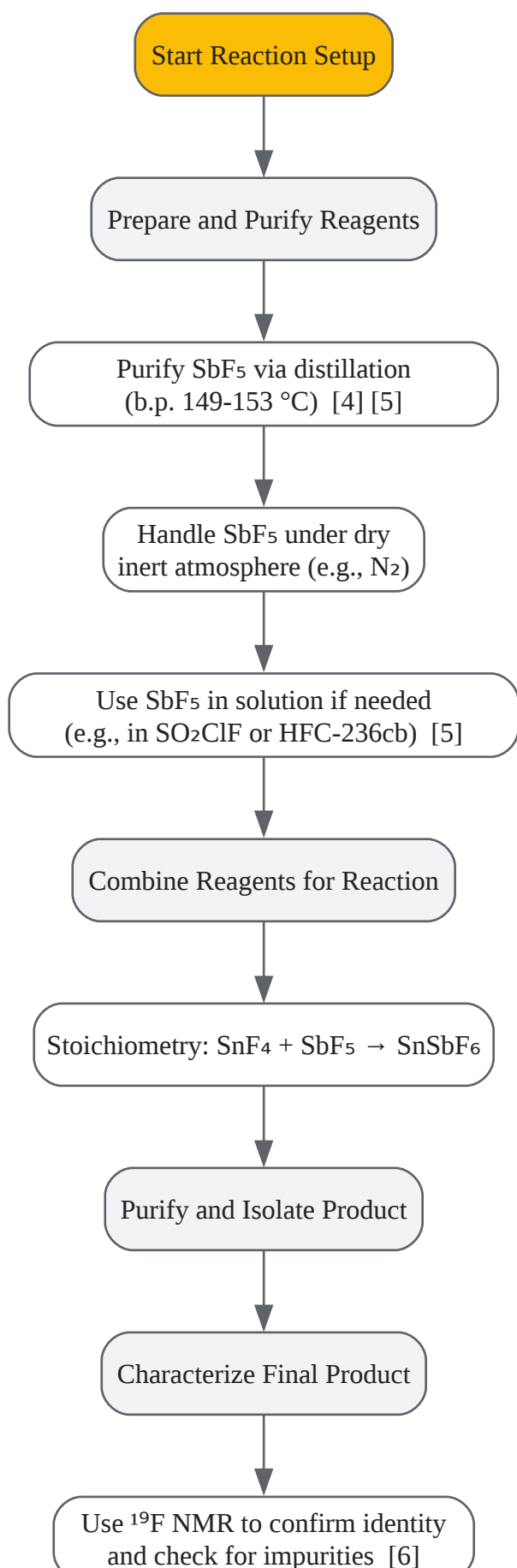
Compound	Primary Hazards	Key Safety Precautions
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| **Antimony Pentafluoride ( $\text{SbF}_5$ )** | • Extremely toxic & corrosive [2] • Reacts violently with water, releasing toxic HF [2] • Strong oxidizing agent [2] | • Use sealed apparatus in a certified fume hood [2] •

Wear appropriate PPE (acid-resistant gloves, face shield) [2] • Have emergency protocols for HF exposure [2] | | **Tetrafluorostannane (SnF<sub>4</sub>)** | • Harmful if swallowed, in contact with skin, or inhaled [1] • Causes severe skin burns and eye damage [1] | • Avoid contact and inhalation [1] | | **Hydrogen Fluoride (HF)** | • Highly toxic and corrosive [2] | • Assume HF generation in any hydrolysis event [2] |

## Proposed Experimental Workflow

The diagram below outlines the general workflow for this reaction, synthesized from the available information on handling and purifying these compounds.



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## Analytical Characterization Guidance

To verify the success of the reaction and the purity of the product,  $^{19}\text{F}$  NMR spectroscopy is a highly recommended technique [6]. This method is particularly useful for detecting common impurities in  $\text{SbF}_5$ -based systems, such as hydrogen fluoride (HF) or the hexafluoroantimonate ion ( $[\text{SbF}_6]^-$ ) [6].

## Research and Protocol Development Notes

The search results lack specific details for this reaction, such as exact solvents, temperatures, concentrations, reaction times, and workup procedures. Developing a detailed protocol would require consulting specialized literature.

- **Solvent Selection:** The reaction likely requires an **aprotic solvent** that can dissolve  $\text{SbF}_5$  without reacting with it. Potential candidates mentioned in the context of  $\text{SbF}_5$  chemistry include sulfuryl chlorofluoride ( $\text{SO}_2\text{ClF}$ ) or certain hydrofluorocarbons (HFCs) like HFC-236cb ( $\text{CF}_3\text{CF}_2\text{CH}_2\text{F}$ ) [5].
- **Information Gaps:** Key parameters for a complete protocol are unavailable, including the reaction's stoichiometric ratio, temperature, duration, and product isolation methods like precipitation or crystallization.

## Suggested Research Directions

To proceed with your work, I suggest:

- **Consulting specialized fluorine chemistry journals** (e.g., *Journal of Fluorine Chemistry*) and advanced synthetic inorganic chemistry textbooks for deeper insights into similar synthetic procedures.
- **Replicating analogous syntheses** of other metal fluoroantimonates, which may provide a practical template for synthesizing  $\text{SnSbF}_6$ .

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## References

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